Comparative Spectroscopic Guide: 4,8-Dibromo-5-chloroquinoline

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Compound of Interest

Compound Name:	*4,8-Dibromo-5-chloroquinoline*
CAS No.:	*1592313-49-9*
Cat. No.:	*B1459590*

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CAS: 1592313-49-9 | Molecular Formula: C9H4Br2ClN[1][2]

Part 1: Executive Summary & Technical Context

For: Medicinal Chemists, QC Analysts, and Materials Scientists.

4,8-Dibromo-5-chloroquinoline is a specialized tri-halogenated heterocyclic building block.[1] Unlike common analogs like 5,7-dibromo-8-hydroxyquinoline (Broxyquinoline), this compound lacks the hydroxyl auxochrome, relying solely on halogen-induced inductive and mesomeric effects to modulate its electronic transitions.[1]

The Challenge: Publicly validated spectral libraries for this specific isomer are scarce. Researchers often confuse it with 8-hydroxyquinoline derivatives, leading to erroneous QC pass/fail criteria.[1]

The Solution: This guide provides a comparative spectral framework. By benchmarking against structurally validated analogs (Quinoline, 8-Bromo-5-chloroquinoline, and 5,7-Dibromo-8-hydroxyquinoline), we establish a predictive window for

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and extinction coefficients, enabling self-validating identity confirmation.[1]

Part 2: Comparative Spectral Analysis

The UV-Vis spectrum of quinoline derivatives is dominated by

transitions (B-band, E-band) and

transitions.[1] The introduction of heavy halogens (Br, Cl) at the 4, 5, and 8 positions induces specific bathochromic (red) shifts due to lone-pair conjugation and ring deformation.

Table 1: Comparative Optical Properties (Experimental & Predicted)

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Compound	Structure / Substitution	(nm) [Solvent: MeOH/EtOH]	Spectral Features & Shift Logic
Quinoline (Parent)	Unsubstituted	313 nm (Primary)270 nm, 226 nm	Baseline reference.[1] Sharp, well-defined bands.[1]
8-Bromo-5-chloroquinoline	5-Cl, 8-Br (Pyridine ring open)	~325 - 330 nm	Analog 1: Halogens on the benzenoid ring cause a moderate red shift (+10-15 nm) due to auxochromic effect. [1]
5,7-Dibromo-8-hydroxyquinoline	5,7-Br, 8-OH	330 - 345 nm	Analog 2: Strong red shift due to -OH group (strong auxochrome). [1] Used here to define the upper limit of the shift.
4,8-Dibromo-5-chloroquinoline	4-Br, 5-Cl, 8-Br	Predicted: 335 - 350 nm	Target: The 4-position bromine is critical.[1] It interacts directly with the pyridine ring's -system, causing a distinct bathochromic shift larger than benzenoid-only substitutions.[1]

Mechanism of Action: The "4-Position" Effect

The 4-position on the quinoline ring is electronically coupled to the nitrogen atom.[1] Substitution here with a heavy atom like Bromine (Br) creates two competing effects:

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- Steric Strain: The bulky Br atom at C4 can distort the planarity slightly, potentially broadening the absorption band.
- Hyperchromic Shift: The high electron density of the three halogens (2x Br, 1x Cl) increases the molar extinction coefficient (

  ), making the bands more intense than unsubstituted quinoline.

Part 3: Experimental Protocol for Spectral Validation

Objective: Confirm the identity of **4,8-Dibromo-5-chloroquinoline** using a self-validating UV-Vis workflow.

Reagents & Equipment[3][4][5][6]

- Solvent: HPLC-grade Methanol (Cutoff: 205 nm) or Ethanol.[1] Avoid Acetone (Cutoff 330 nm).
- Blank: Pure solvent from the same bottle used for dissolution.
- Instrument: Double-beam UV-Vis Spectrophotometer (Scan range: 200–500 nm).[1]
- Cuvettes: Quartz (1 cm path length). Do not use plastic/glass for UV region.

Step-by-Step Methodology

- Stock Solution Preparation (1 mM):
  - Weigh 3.21 mg of **4,8-Dibromo-5-chloroquinoline** (MW: 321.40 g/mol).[1]
  - Dissolve in 10.0 mL of Methanol. Sonicate for 5 minutes to ensure complete dissolution (hydrophobic halogens reduce solubility).
- Working Solution (50 µM):
  - Take 500 µL of Stock Solution.
  - Dilute to 10.0 mL with Methanol.

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- Target Absorbance: 0.6 – 0.8 AU (optimal linear range).

- Baseline Correction:
  - Fill two cuvettes with pure Methanol.
  - Run "Auto-Zero/Baseline" to subtract solvent absorbance.[1]
- Measurement:
  - Replace sample cuvette with Working Solution.
  - Scan from 200 nm to 500 nm.
  - Scan Speed: Medium (approx. 200 nm/min) for peak resolution.
- Data Validation (Pass/Fail Criteria):
  - Primary Peak: Must appear between 330–350 nm.
  - Secondary Peak: Expect a sharp band around 230–250 nm (Benzene ring

).
  - Absence of Fluorescence: Unlike 8-hydroxyquinolines, this compound should exhibit minimal fluorescence in neutral methanol.

Part 4: Spectral Validation Workflow (Visualization)

The following diagram outlines the logical decision tree for validating the compound's identity based on spectral data.

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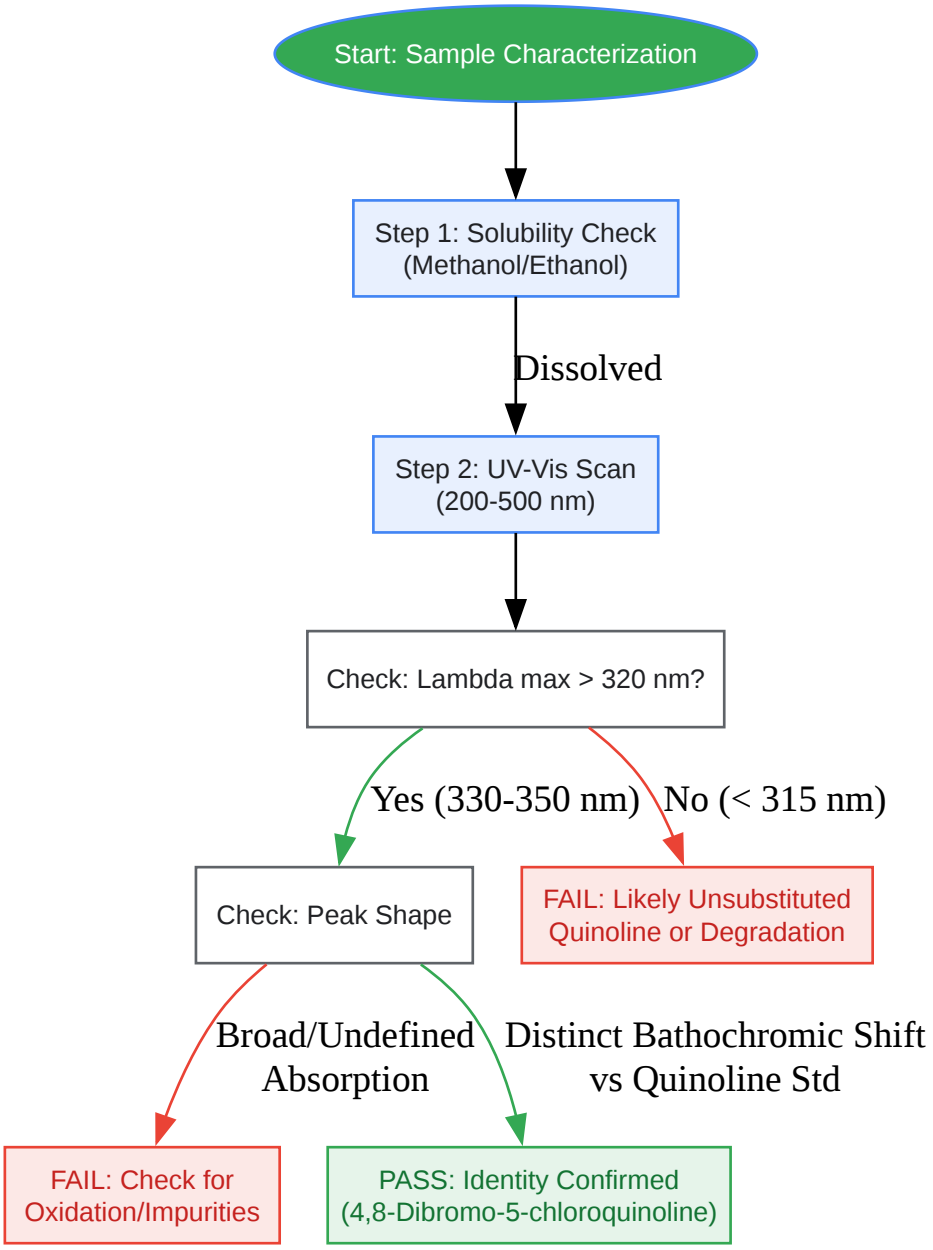

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Caption: Logical workflow for confirming **4,8-Dibromo-5-chloroquinoline** identity via UV-Vis, distinguishing it from common impurities.

Part 5: References

- National Center for Biotechnology Information (2025).PubChem Compound Summary for CID 1204812-12-3 (Analog Reference). Retrieved from [Link]

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